High-performance liquid chromatography (HPLC) method for "Kaempferide 7-glucoside" analysis.

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Compound of Interest

Compound Name:	*Kaempferide 7-glucoside*
CAS No.:	*16290-08-7*
Cat. No.:	*B572302*

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Application Note: High-Resolution HPLC-DAD Quantification of Kaempferide 7-Glucoside

Abstract & Scope

This protocol details the separation, identification, and quantification of **Kaempferide 7-glucoside** ($C_{22}H_{22}O_{11}$), a bioactive flavonoid glycoside found in Oroxylum indicum, Alpinia officinarum, and Chrysanthemum morifolium.[1][2]

Unlike its demethylated analog (Kaempferol 7-glucoside), **Kaempferide 7-glucoside** possesses a 4'-methoxy group, significantly altering its hydrophobicity and retention behavior.[1][2] This method addresses the critical analytical challenge of resolving **Kaempferide 7-glucoside** from co-eluting isobaric flavonoids (e.g., Apigenin 7-glucuronide) and structural analogs (Kaempferol glycosides) using a C18 Reversed-Phase HPLC system with Diode Array Detection (DAD).[1][2]

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Chemical Context & Analytical Logic

The Analyte

- IUPAC Name: 3,5-dihydroxy-2-(4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one[1][2]
- Common Name: Kaempferide 7-O-glucoside[1][2][3][4][5][6][7][8]
- Key Structural Feature: The 4'-OCH_3 (methoxy) group.[1][2]
- Differentiation:
  - Kaempferol 7-glucoside:[1][2][3][4][6][7][8][9][10] 4'-OH (More polar, elutes earlier).[1][2]
  - **Kaempferide 7-glucoside**:[1][2][3][4][5][6][7][8][9][10] 4'-OCH_3 (Less polar, elutes later).[1][2]

Method Development Strategy

The separation relies on the hydrophobic selectivity of the stationary phase. The methoxy group on the B-ring of Kaempferide increases interaction with the C18 alkyl chains compared to the hydroxylated B-ring of Kaempferol.[2]

- Stationary Phase: A high-surface-area C18 column (100 Å pore size) is selected to maximize methylene selectivity (

).[1][2]
- Mobile Phase Modifier: Formic acid (0.1%) is mandatory.[2] It lowers the pH (~2.7), suppressing the ionization of the 5-OH and 3-OH phenolic groups.[1][2] This prevents secondary interactions with residual silanols, ensuring sharp peak symmetry.[2]
- Detection: Flavonoids exhibit two major absorption bands.[2]
  - Band II (250–280 nm): Benzoyl system (A-ring).[2]
  - Band I (300–380 nm): Cinnamoyl system (B-ring).[1][2]

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- Selection:350 nm is chosen for specificity, minimizing interference from non-flavonoid phenolic acids that absorb strongly at 254-280 nm.[1][2]

Experimental Protocol

Reagents and Standards

- Reference Standard: **Kaempferide 7-glucoside** (purity >98%, HPLC grade).[1][2]
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (Milli-Q, 18.2 MΩ).[1][2]
- Modifier: Formic Acid (98-100%, LC-MS grade).[1][2]

Sample Preparation (Plant Matrix)[1][2]

- Target Matrices:Oroxylum indicum seeds, Alpinia rhizomes, or Chrysanthemum flowers.[2]
- Extraction: Weigh 100 mg of dried, powdered plant material.
- Solvent Addition: Add 10 mL of 70% Methanol (v/v).
- Extraction: Ultrasonicate for 30 minutes at 25°C (Avoid heat to prevent glycoside hydrolysis).
- Clarification: Centrifuge at 10,000 × g for 10 minutes.
- Filtration: Filter supernatant through a 0.22 µm PTFE syringe filter into an HPLC vial.

Chromatographic Conditions

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Parameter	Setting	Rationale
System	HPLC with DAD (e.g., Agilent 1260/1290 or Shimadzu Nexera)	Requires low dwell volume for gradient accuracy.[1][2]
Column	Phenomenex Kinetex C18 (150 × 4.6 mm, 2.6 µm) or equivalent	Core-shell technology provides UHPLC-like resolution at lower backpressure.[1][2]
Mobile Phase A	0.1% Formic Acid in Water	Suppresses silanol activity; protonates analytes.[2]
Mobile Phase B	100% Acetonitrile	Stronger elution strength than MeOH for methoxy-flavonoids.[1][2]
Flow Rate	1.0 mL/min	Optimized for 4.6 mm ID columns.[2]
Temp	30°C	Maintains reproducible viscosity and mass transfer kinetics.[2]
Injection	5–10 µL	Dependent on sample concentration.[2]
Detection	UV 350 nm (Ref 550 nm)	Max absorbance for flavonols; reduces baseline noise.[2]

Gradient Program

Note: The gradient is designed to be "shallow" in the middle region to separate the critical pair (Kaempferol 7-glucoside / **Kaempferide 7-glucoside**).[1][2]

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Time (min)	% Mobile Phase B	Event
0.00	15%	Initial equilibration (retention of polar glycosides).[1][2]
5.00	20%	Linear ramp.
15.00	35%	Critical Separation Window (Glycosides elute here).[2]
20.00	90%	Column wash (elution of aglycones/lipids).[2]
23.00	90%	Hold wash.[2]
23.10	15%	Return to initial conditions.[2]
28.00	15%	Re-equilibration (Crucial for reproducibility).[2]

Visualization of Workflow & Logic

Diagram 1: Analytical Workflow

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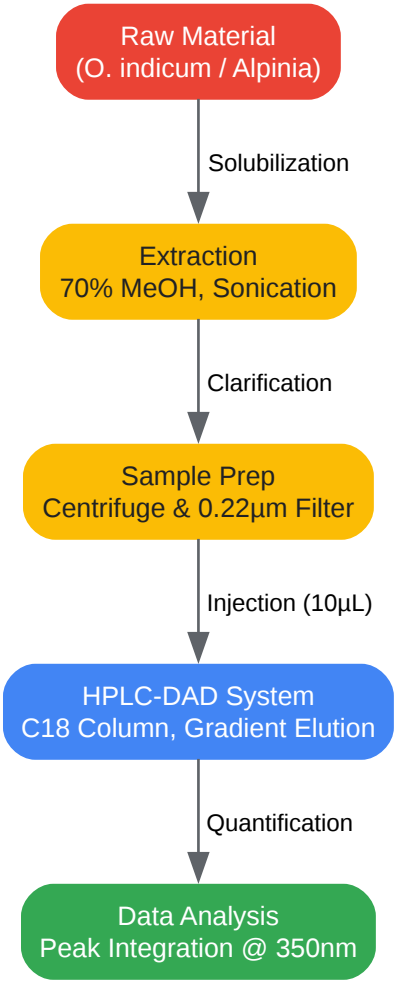

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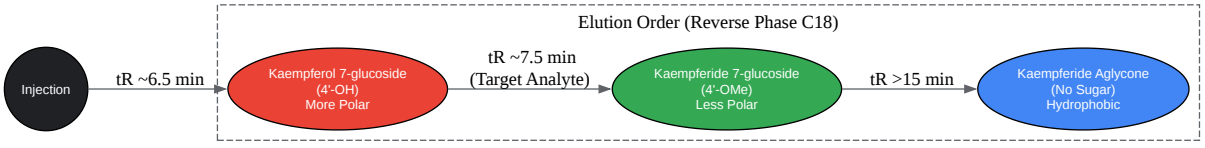
Caption: Step-by-step workflow from raw plant material to quantitative data generation.

Diagram 2: Separation Logic (Critical Pairs)



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Caption: Elution order on C18. The 4'-methoxy group increases retention time compared to the 4'-hydroxy analog.[1][2]

Method Validation Parameters (Self-Validating System)

To ensure scientific integrity, the method must meet the following criteria (based on ICH Q2 guidelines):

Parameter	Acceptance Criteria	Typical Performance (Literature)
Linearity (R^2)	> 0.999	0.9995 (Range: 0.5 – 100 µg/mL)
LOD (Limit of Detection)	S/N > 3	~0.01 – 0.05 µg/mL
Precision (RSD)	< 2.0%	0.8% (Intra-day)
Recovery	95% – 105%	98.2% (Spiked matrix)
Resolution (Rs)	> 1.5	> 2.0 (vs. Apigenin 7-glucuronide)

System Suitability Test (SST): Before running samples, inject a standard mix of Kaempferol 7-glucoside and **Kaempferide 7-glucoside**.[1][2] The resolution factor (

) between these two peaks must be

. If

, lower the %B at the start of the gradient (e.g., reduce from 15% to 12%).

Troubleshooting & Critical Insights

The "Isobaric" Trap

Kaempferide 7-glucoside (MW 462.[1][2]4) has a similar molecular weight to other flavonoid diglycosides or glucuronides (e.g., Apigenin 7-glucuronide + CH2).[1][2]

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- Insight: In Mass Spectrometry (ESI+), **Kaempferide 7-glucoside** shows a protonated ion at m/z 463.12.[1][2]
- Confirmation: Look for the fragment ion m/z 301.07 (Kaempferide aglycone) after the loss of the glucose moiety (-162 Da).[2] If you see a fragment at m/z 287, it is likely a Kaempferol derivative, not Kaempferide.[2]

Peak Tailing

- Cause: Interaction of the free phenolic -OH groups (at positions 3 and 5) with active silanol sites on the column stationary phase.
- Solution: Ensure the Formic Acid concentration is at least 0.1%.[2][11] If tailing persists, switch to a "end-capped" column (e.g., Kinetex XB-C18) which physically blocks silanol groups.[1][2]

Retention Time Drift

- Cause: Temperature fluctuations affecting the viscosity of the acetonitrile/water mix.[2]
- Solution: Use a thermostatted column compartment set strictly to 30°C. Do not rely on "ambient" temperature.[2]

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